

using 4-Cyclopropylpentan-2-amine as a chemical intermediate

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Compound of Interest

Compound Name: 4-Cyclopropylpentan-2-amine

Cat. No.: B13541366

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Application Note: **4-Cyclopropylpentan-2-amine** as a High-Value Chemical Intermediate

Abstract

4-Cyclopropylpentan-2-amine (CAS 859447-00-0) represents a critical class of "fatty" aliphatic amines used in modern medicinal chemistry to modulate lipophilicity and metabolic stability. Structurally analogous to 1,3-dimethylbutylamine (DMBA) but featuring a cyclopropyl bioisostere, this intermediate offers a unique combination of steric bulk and conformational rigidity. This guide provides a comprehensive protocol for its synthesis, purification, and application in generating peptidomimetics and kinase inhibitors, emphasizing stereocontrol and scalability.

Chemical Profile & Strategic Value

Property	Data
IUPAC Name	4-Cyclopropylpentan-2-amine
CAS Number	859447-00-0 (racemate)
Molecular Formula	C ₈ H ₁₇ N
Molecular Weight	127.23 g/mol
pKa (Predicted)	~10.5 (Conjugate acid)
LogP (Predicted)	2.1 – 2.4
Boiling Point	~160–165 °C (760 mmHg)

Strategic Utility in Drug Design:

- **Metabolic Blocking:** The cyclopropyl group at the C4 position effectively blocks cytochrome P450-mediated oxidation that typically occurs at the γ -position of aliphatic chains (e.g., the isopropyl group of leucine).
- **"Escape from Flatland":** Increases the fraction of sp³-hybridized carbons (), a metric correlated with higher clinical success rates for drug candidates.
- **Steric Fit:** The cyclopropyl group occupies a similar volume to an isopropyl group but with different electronic properties and a distinct vector, often improving potency in hydrophobic pockets (e.g., ATP-binding sites of kinases).

Synthesis Protocol: The "Self-Validating" Route

This protocol describes the synthesis of **4-cyclopropylpentan-2-amine** starting from commercially available cyclopropanecarboxaldehyde. The route is designed to be self-validating: each intermediate has a distinct spectroscopic signature that confirms success before proceeding.

Step 1: Aldol Condensation (Formation of the Enone)

Objective: Synthesize (E)-4-cyclopropylbut-3-en-2-one.

Reagents: Cyclopropanecarboxaldehyde (1.0 eq), Acetone (solvent/reactant), NaOH (0.2 eq, aq).

- Setup: Charge a round-bottom flask with acetone (10 vol) and cyclopropanecarboxaldehyde. Cool to 0 °C.
- Addition: Slowly add 10% NaOH solution dropwise, maintaining internal temperature < 5 °C to prevent polymerization.
- Reaction: Warm to room temperature (RT) and stir for 4–6 hours.
 - Validation Point: TLC (Hexane/EtOAc 4:1) shows disappearance of aldehyde () and appearance of a UV-active enone spot ().
- Workup: Neutralize with 1N HCl, concentrate to remove excess acetone, extract with EtOAc, and dry over MgSO₄.
- Purification: Vacuum distillation or flash chromatography.
 - Key NMR Signal: Olefinic protons as doublets at 6.0–6.8 ppm with large coupling constants (Hz) indicating trans-geometry.

Step 2: Conjugate Addition (Installation of the Methyl Group)

Objective: Synthesize 4-cyclopropylpentan-2-one. This step creates the C4 chiral center.

Reagents: CuI (1.1 eq), MeLi (2.2 eq), TMSCl (2.0 eq), THF.

- Reagent Prep: Generate Lithium Dimethylcuprate () in situ by adding MeLi to a suspension of CuI in anhydrous THF at -78 °C.

- Addition: Add TMSCl (activates the enone) followed by the enone (from Step 1) dropwise at $-78\text{ }^{\circ}\text{C}$.
- Quench: Stir for 1 hour, then quench with saturated solution (turns deep blue due to Cu complexation).
- Workup: Extract with Et₂O. The product is a volatile ketone; avoid high-vacuum prolonged exposure.
 - Validation Point: IR spectrum shows shift of Carbonyl stretch from $\sim 1670\text{ cm}^{-1}$ (conjugated) to $\sim 1715\text{ cm}^{-1}$ (saturated ketone).

Step 3: Reductive Amination (Amine Formation)

Objective: Convert ketone to amine.[1][2][3] This creates the C2 chiral center.

Reagents: Ammonium Acetate (10 eq), NaBH₃CN (1.5 eq), Methanol.

- Imine Formation: Dissolve ketone in MeOH. Add

Stir at RT for 2 hours.
- Reduction: Cool to $0\text{ }^{\circ}\text{C}$. Add

portion-wise. (Caution: HCN potential; use vented hood).
- Workup: Acidify with 1N HCl (to decompose borate complexes), then basify with 4N NaOH to pH > 12. Extract with DCM.[4]
- Purification: The product is an oil. Convert to HCl salt for solid isolation and stability. Dissolve free base in Et₂O and add 2M HCl in ether. Filter the white precipitate.

Application Protocols

Application A: Amide Coupling (Peptidomimetics)

Context: Incorporating the amine into a peptide backbone as a non-natural amino acid surrogate.

Protocol:

- Activation: Dissolve N-protected amino acid (1.0 eq) and HATU (1.1 eq) in DMF. Add DIPEA (3.0 eq). Stir for 5 mins (Yellow color develops).
- Coupling: Add **4-Cyclopropylpentan-2-amine** HCl (1.0 eq). The mixture should remain basic (check pH).
- Monitoring: Reaction is usually complete in 1–2 hours.
- Workup: Dilute with EtOAc, wash with 5% LiCl (removes DMF), 5% citric acid, and sat.

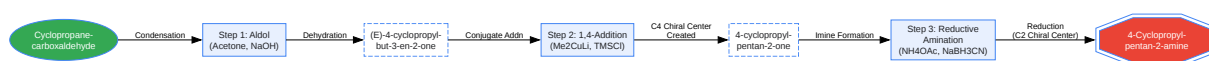
Application B: Nucleophilic Aromatic Substitution ()

Context: Synthesis of kinase inhibitors (e.g., reacting with a chloropyrimidine).

Protocol:

- Mix: Combine 2,4-dichloropyrimidine (1.0 eq), **4-Cyclopropylpentan-2-amine** (1.1 eq), and (2.5 eq) in Isopropanol.
- Heat: Reflux at 80 °C for 4 hours.
- Selectivity Note: The amine typically adds to the less hindered/more reactive 4-position of the pyrimidine first.
- Validation: LC-MS will show a single peak with M+1 corresponding to the monosubstituted product.

Visualization of Workflows



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Caption: Figure 1. Synthetic pathway for **4-Cyclopropylpentan-2-amine** showing the sequential creation of chiral centers.

Analytical Characterization

To validate the identity of the synthesized intermediate, ensure the following signals are present in the ^1H NMR (400 MHz, CDCl_3):

Proton Group	Chemical Shift ()	Multiplicity	Integration	Interpretation
Cyclopropyl Ring ()	0.05 – 0.50 ppm	Multiplets	4H	Characteristic high-field signals of the strained ring.
Cyclopropyl Methine ()	~0.60 – 0.70 ppm	Multiplet	1H	Bridgehead proton.
Terminal Methyl ()	0.85 – 0.95 ppm	Doublet/Triplet	3H	Methyl group at C5 (or C1 depending on numbering).
Amine Methine ()	2.80 – 3.10 ppm	Multiplet	1H	Alpha-proton to the amine; shifts downfield if salt form.
Amine ()	1.2 – 1.8 ppm	Broad Singlet	2H	Exchangeable with .

Safety & Handling

- **Cyclopropyl Strain:** While cyclopropyl amines are generally stable, avoid exposure to strong Lewis acids (e.g., AlCl_3 , BF_3 , SnCl_4) at high temperatures, which can trigger ring-opening rearrangements to linear alkenes.
- **Volatility:** The free base is a volatile liquid. Store as the Hydrochloride (HCl) or Tosylate (TsOH) salt for long-term stability and ease of weighing.
- **Toxicity:** Like many aliphatic amines, it is a skin irritant and potentially corrosive. Use gloves and eye protection. The metabolic profile suggests it may inhibit MAO (Monoamine Oxidase) enzymes; handle with care in biological assays.

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